

Diheptyl Phthalate-d4: A Technical Guide to its Physical Characteristics

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Compound of Interest

Compound Name: *Diheptyl phthalate-d4*

Cat. No.: *B568791*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **Diheptyl phthalate-d4**, a deuterated form of Diheptyl phthalate. This information is critical for its application in various research and development settings, particularly in studies requiring isotopic labeling for tracking and quantification.

Core Physical and Chemical Properties

Diheptyl phthalate-d4 is structurally similar to its non-deuterated counterpart, with four deuterium atoms replacing hydrogen atoms on the benzene ring. This substitution results in a slight increase in molecular weight but generally has a minimal impact on its bulk physical properties. The data presented below has been compiled from various sources, with properties of the non-deuterated form included for comparative reference where direct data for the deuterated compound is limited.

Property	Value	Source (Diheptyl phthalate-d4)	Value (Diheptyl phthalate)	Source (Diheptyl phthalate)
Molecular Formula	C ₂₂ H ₃₀ D ₄ O ₄	[1][2]	C ₂₂ H ₃₄ O ₄	[3][4]
Molecular Weight	366.53 g/mol	[1][5][6]	362.5 g/mol	[3]
CAS Number	358731-41-6	[1][2][5]	3648-21-3	[4][7]
Appearance	Neat / Colorless Liquid	[1]	Colorless white liquid / Odorless	[3][4]
Melting Point	-	< -40 °C	[4][8][9]	
Boiling Point	-	360 °C (at 760 Torr)	[3][4][7][8]	
195 °C (at 0.04 mmHg)	[9][10]			
Density	-	~0.99 g/cm ³	[4][7][8]	
Solubility	-	Low solubility in water (0.01%)	[3][4][11]	
Soluble in many organic solvents and oils	[3][11]			

Experimental Protocols for Physical Characterization

Accurate determination of physical properties is fundamental to the characterization of any chemical substance. The following section outlines the general methodologies for measuring the key physical constants of liquid organic compounds like **Diheptyl phthalate-d4**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer placed so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Sample Preparation:** A small volume of **Diheptyl phthalate-d4**, along with a few boiling chips to ensure smooth boiling, is placed in the distillation flask.[\[12\]](#)
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, is condensed, and collects in the receiving flask.
- **Measurement:** The temperature is recorded when it becomes constant, which indicates that the vapor of the pure substance is in thermal equilibrium with the liquid. This constant temperature is the boiling point.[\[4\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Gravimetric Method using a Pycnometer or Micropycnometer

- **Apparatus:** A pycnometer, which is a flask with a specific, accurately known volume, is used.[\[13\]](#)
- **Measurement of Empty Mass:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.[\[13\]](#)
- **Measurement with Sample:** The pycnometer is filled with **Diheptyl phthalate-d4**, ensuring no air bubbles are present. The mass of the filled pycnometer is then measured.
- **Measurement with a Reference Liquid:** The process is repeated with a reference liquid of known density, typically deionized water.

- Calculation: The density of the sample is calculated using the formula: $\text{Density} = (\text{mass of sample} / \text{mass of water}) * \text{density of water}$ [\[9\]](#)

Alternative Methodology: Buoyancy Method (Archimedes' Principle)

A sinker of a known volume is weighed in air and then weighed when submerged in the liquid sample. The density of the liquid can be determined from the difference in these weights.[\[14\]](#)

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology: Visual Method for Miscibility

- Apparatus: A series of test tubes.
- Procedure: A small, measured amount of **Diheptyl phthalate-d4** is added to a test tube containing a specific volume of a solvent (e.g., water, ethanol, hexane).[\[4\]](#)
- Observation: The mixture is agitated vigorously. The liquids are considered miscible (soluble) if they form a single, clear phase. If two distinct layers form, they are immiscible (insoluble).[\[15\]](#)

Methodology: Quantitative Analysis for Low Solubility

For substances with low water solubility, a saturated solution is prepared and allowed to equilibrate. The concentration of the dissolved phthalate in the aqueous phase is then quantified using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) after extraction.[\[16\]](#)[\[17\]](#)

Compound Identification and Purity

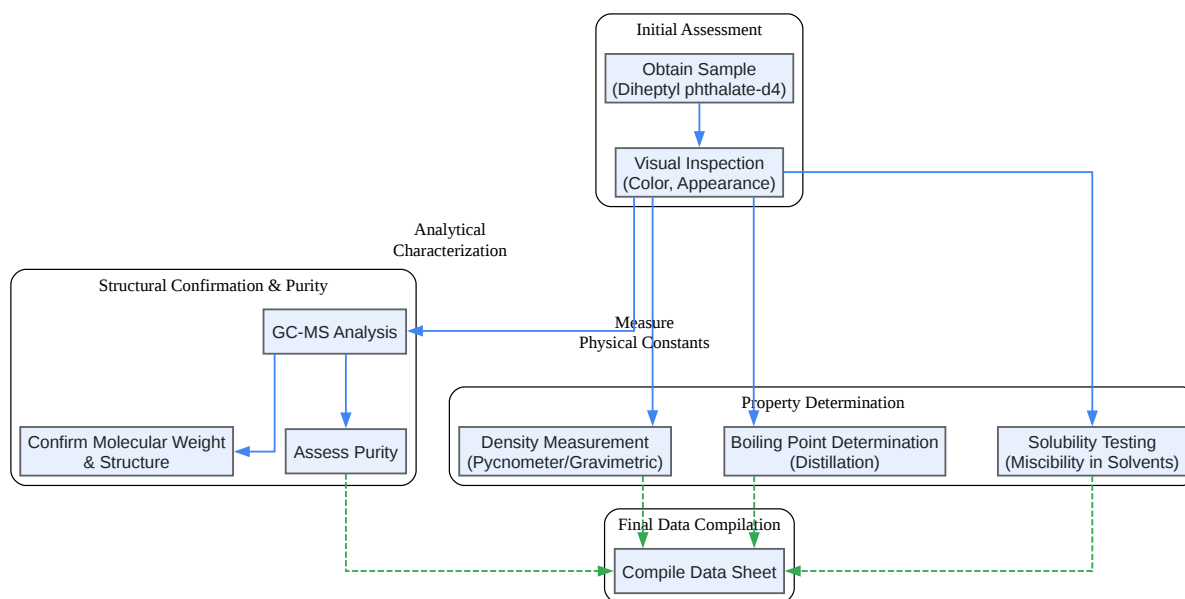
Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for separating, identifying, and quantifying chemical compounds.

- Sample Preparation: A dilute solution of **Diheptyl phthalate-d4** in a suitable volatile solvent (e.g., hexane or acetone) is prepared.[\[18\]](#)
- Injection: A small volume of the sample is injected into the gas chromatograph.
- Separation: The sample is vaporized and carried by an inert gas through a capillary column. Compounds are separated based on their boiling points and interactions with the column's stationary phase.[\[11\]](#)
- Detection and Identification: As the separated compounds exit the column, they enter the mass spectrometer, which ionizes the molecules and separates them based on their mass-to-charge ratio, producing a unique mass spectrum that allows for definitive identification.[\[7\]](#)
The retention time from the GC and the mass spectrum from the MS provide a high degree of confidence in the identification and purity assessment of the compound.[\[7\]](#)[\[11\]](#)

Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a liquid organic compound such as **Diheptyl phthalate-d4**.



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Workflow for the physical characterization of a liquid chemical.

This guide provides essential physical data and standard experimental methodologies for the characterization of **Diheptyl phthalate-d4**. Adherence to these protocols will ensure the generation of accurate and reproducible data, which is paramount for its effective use in research and development.

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- To cite this document: BenchChem. [Diheptyl Phthalate-d4: A Technical Guide to its Physical Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568791#physical-characteristics-of-diheptyl-phthalate-d4]

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